

Defenuron: A Comprehensive Technical Guide to its Chemical Properties and Solubility Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Defenuron**

Cat. No.: **B085514**

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Introduction

Defenuron, systematically known as 1-methyl-3-phenylurea, is a chemical compound that has been historically utilized as an herbicide.^[1] As a member of the phenylurea class of herbicides, its mode of action involves the inhibition of acetylcholinesterase, an essential enzyme in the nervous system of insects.^[2] This technical guide provides an in-depth overview of the core chemical properties and the solubility profile of **Defenuron**, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key processes.

Chemical Properties

Defenuron is a relatively simple molecule with a molecular weight of 150.18 g/mol.^[3] Its chemical identity is well-defined by its IUPAC name, CAS registry number, and molecular formula. Key physical properties such as its melting point, boiling point, and density have been determined, although some values are estimations based on computational models.

Chemical Identifier	Value	Reference(s)
IUPAC Name	1-methyl-3-phenylurea	[2]
Synonyms	N-methyl-N'-phenylurea, Desfenuron	[1]
CAS Number	1007-36-9	[4]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[4]
Molecular Weight	150.18 g/mol	[3]

Physical Property	Value	Reference(s)
Melting Point	150-155 °C	[3]
Boiling Point	271.72 °C (estimated)	[3]
Density	1.1392 g/cm ³ (estimated)	[3]

Solubility Profile

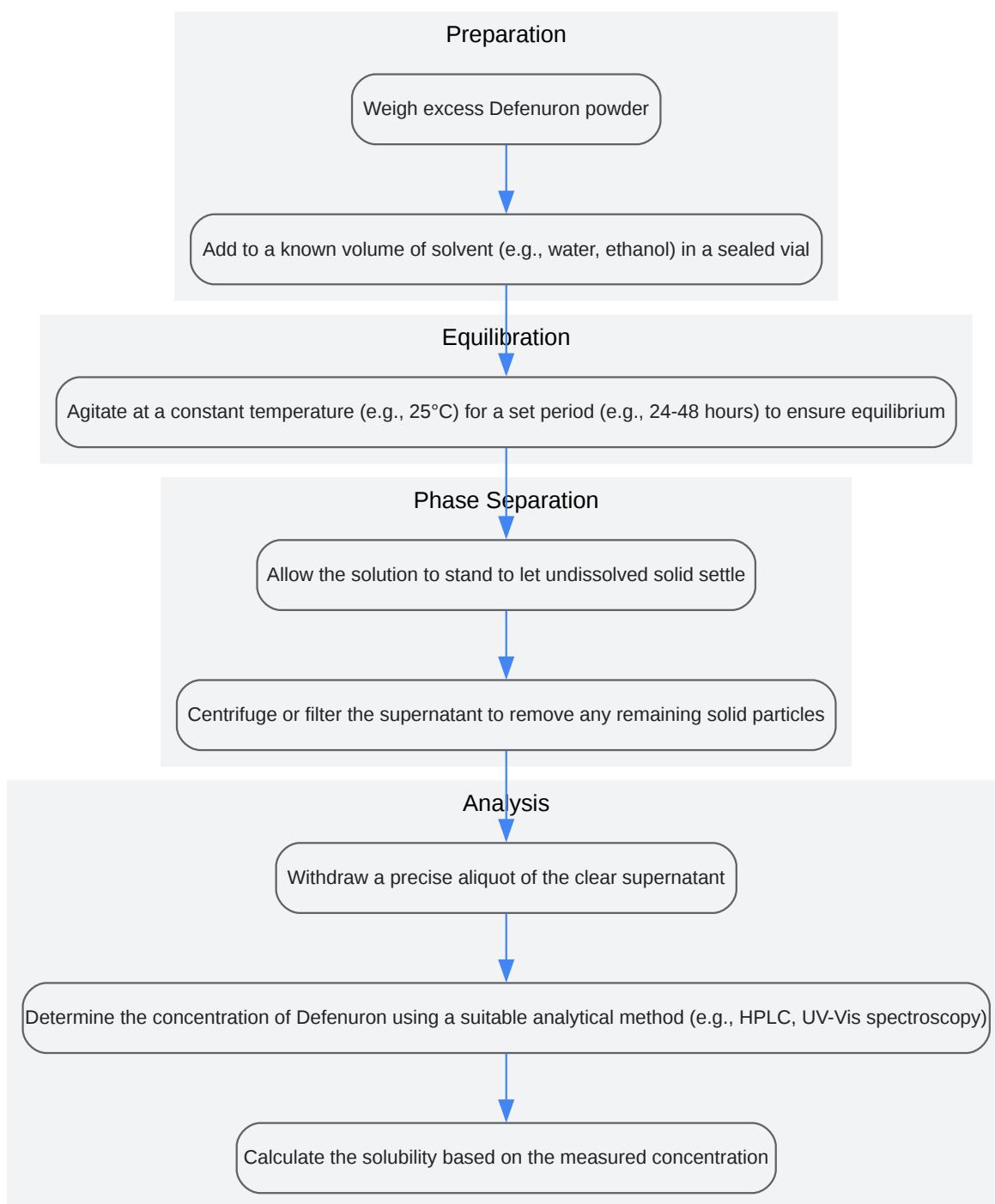
The solubility of a compound is a critical parameter in various scientific and industrial applications, including drug development and environmental fate studies. The solubility of **Defenuron** has been investigated in aqueous and organic solvents. There are some discrepancies in the reported aqueous solubility, with qualitative statements ranging from "highly water-soluble"[\[1\]](#) to "less soluble in water,"[\[4\]](#) and a quantitative value of 740 g/L at 45 °C.[\[3\]](#) This high quantitative value may represent solubility under specific non-standard conditions. It is generally understood to have moderate solubility in polar organic solvents.

Solvent	Solubility	Temperature	Reference(s)
Water	740 g/L	45 °C	[3]
Ethanol	Moderately Soluble	Not Specified	[4]
Acetone	Moderately Soluble	[4][5][6][7]	
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	[8][9][10][11]

Experimental Protocols

Determination of Aqueous and Organic Solvent Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound.[12][13] The following protocol is a standard procedure that can be employed to determine the solubility of **Defenuron** in various solvents.



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Figure 1: Experimental workflow for solubility determination using the shake-flask method.

Mechanism of Action: Acetylcholinesterase Inhibition

Defenuron exerts its herbicidal and insecticidal effects by inhibiting the enzyme acetylcholinesterase (AChE).^[2] AChE is crucial for the termination of nerve impulses in cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh). The inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, causing continuous nerve stimulation, which results in paralysis and death of the target organism. While the precise interactions of phenylurea herbicides with the active site of AChE are a subject of ongoing research, the general mechanism involves the binding of the inhibitor to the enzyme's active site, preventing the substrate (ACh) from binding and being hydrolyzed.

Figure 2: Simplified signaling pathway of Acetylcholinesterase inhibition by **Defenuron**.

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- To cite this document: BenchChem. [Defenuron: A Comprehensive Technical Guide to its Chemical Properties and Solubility Profile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085514#defenuron-chemical-properties-and-solubility-profile>]

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